

Safety and Handling of Acetoxime Benzoate: A Technical Guide

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Introduction

Acetoxime benzoate (CAS No. 942-89-2) is an organic compound with the molecular formula C₁₀H₁₁NO₂.[1][2][3] It is also known by several synonyms, including O-Benzoylacetoxime and 2-Propanone, O-benzoyloxime.[2] While specific and comprehensive safety and toxicological data for Acetoxime benzoate are limited in publicly accessible literature, this guide provides a summary of its known properties and infers potential hazards based on structurally related compounds. It is imperative to handle this compound with caution, assuming it may possess uncharacterized hazards.

Physical and Chemical Properties

A summary of the known physical and chemical properties of Acetoxime benzoate is presented in Table 1. This information is crucial for the proper storage and handling of the compound.



Property	Value	Source(s)
CAS Number	942-89-2	[1][2][4]
Molecular Formula	C10H11NO2	[1][2][3]
Molecular Weight	177.2 g/mol	[1][2][3]
Appearance	White to light yellow powder/crystal	[2]
Melting Point	46-48 °C	[4][5]
Boiling Point	120 °C at 1.5 mmHg	[4]

Hazard Identification and GHS Classification

As of the date of this document, a comprehensive GHS classification for Acetoxime benzoate is not publicly available. One supplier notes older risk codes: "R36/37/38 - Irritating to eyes, respiratory system and skin."[4]

To provide a preliminary risk assessment, the hazards of structurally related compounds, Acetoxime and Methyl Benzoate, are summarized in Table 2. These compounds represent the two main structural moieties of Acetoxime benzoate. It must be emphasized that these are potential hazards and may not be directly applicable to Acetoxime benzoate.



Hazard Class	GHS Hazard Statement(s) for Acetoxime	GHS Hazard Statement(s) for Methyl Benzoate
Acute Toxicity	H312: Harmful in contact with skin	H302: Harmful if swallowed
Skin Corrosion/Irritation	-	H315: Causes skin irritation
Serious Eye Damage/Irritation	H318: Causes serious eye damage	H319: Causes serious eye irritation
Respiratory/Skin Sensitization	H317: May cause an allergic skin reaction	-
Carcinogenicity	H350: May cause cancer	-
Specific Target Organ Toxicity (Single Exposure)	H336: May cause drowsiness or dizziness	H335: May cause respiratory irritation
Specific Target Organ Toxicity (Repeated Exposure)	H373: May cause damage to organs (Blood) through prolonged or repeated exposure	-
Aspiration Hazard	-	H304: May be fatal if swallowed and enters airways
Physical Hazards	H228: Flammable solid	-

Sources:[5][6][7]

Based on this information, it is prudent to handle Acetoxime benzoate as a compound that is potentially irritating to the skin, eyes, and respiratory system, and may have other systemic effects.

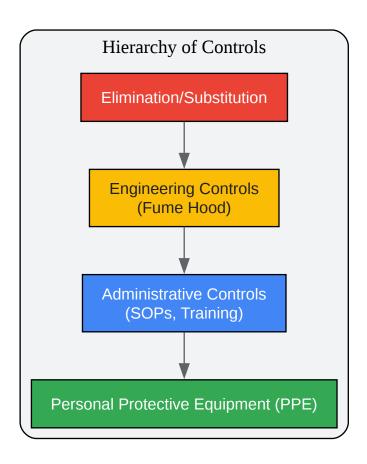
Experimental Protocols and Handling Precautions

Given the limited specific data for Acetoxime benzoate, a conservative approach to handling is recommended. The following protocols are based on general best practices for handling solid organic chemicals of unknown toxicity.



Personal Protective Equipment (PPE)

A diagram illustrating the hierarchy of controls for safe handling is provided below.



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Hierarchy of controls for chemical safety.

- Engineering Controls: Always handle Acetoxime benzoate in a certified chemical fume hood to minimize inhalation exposure.
- Eye Protection: Chemical safety goggles are mandatory. A face shield should be worn if there is a risk of splashing.
- Skin Protection: A flame-resistant lab coat must be worn. Use chemically resistant gloves (e.g., nitrile) and ensure they are inspected before use and changed frequently.
- Respiratory Protection: If engineering controls are not sufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.



General Handling Workflow

The following diagram outlines a general workflow for handling Acetoxime benzoate in a laboratory setting.



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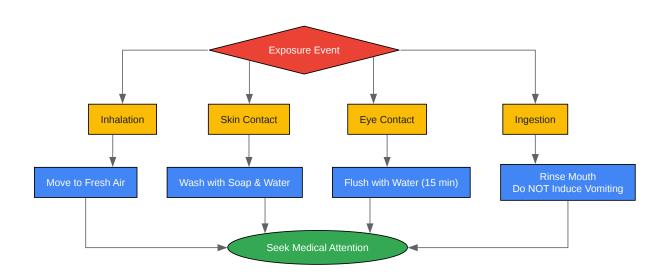
General laboratory workflow for handling Acetoxime benzoate.

- Weighing: Weigh the solid in the fume hood. Use a disposable weigh boat to prevent contamination.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[7]
- Spills: In case of a spill, evacuate the area. Wear appropriate PPE and absorb the spilled
 material with an inert absorbent (e.g., vermiculite, sand). Collect the absorbed material into a
 sealed container for proper disposal. Avoid generating dust.

Emergency Procedures

A logical diagram for responding to an exposure event is provided below.





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Logical workflow for emergency response to exposure.

- In case of inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen and seek immediate medical attention.
- In case of skin contact: Immediately wash the affected area with plenty of soap and water.
 Remove contaminated clothing. Seek medical attention if irritation persists.
- In case of eye contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
 [4]
- In case of ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disposal Considerations



All waste containing Acetoxime benzoate should be treated as hazardous chemical waste. Dispose of in accordance with local, state, and federal regulations. Do not dispose of down the drain.

Conclusion

While comprehensive safety data for Acetoxime benzoate is lacking, a conservative approach based on its chemical structure and data from related compounds is warranted. Researchers, scientists, and drug development professionals must adhere to strict safety protocols, including the use of appropriate engineering controls and personal protective equipment, to minimize potential risks. Always refer to the official Safety Data Sheet and consult with EHS professionals before commencing any work with this compound.

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